

AZD-8055 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD-8055

Cat. No.: B1683969

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AZD-8055 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **AZD-8055**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **AZD-8055** for in vitro experiments?

For in vitro studies, it is recommended to prepare a stock solution of **AZD-8055** in dimethyl sulfoxide (DMSO).[1][2][3] A concentration of 10 mmol/L in DMSO is commonly used.[1][3] The solution should be stored under nitrogen.[2]

Q2: I am observing precipitation when I dilute my **AZD-8055** DMSO stock solution in aqueous media. What can I do?

AZD-8055 has low aqueous solubility.[4] To avoid precipitation when diluting a DMSO stock solution into aqueous media for cell culture, it is crucial to ensure rapid and thorough mixing. It is also advisable to not exceed a final DMSO concentration of 0.5% in your culture medium, as higher concentrations can be toxic to cells. If precipitation persists, consider preparing a more diluted stock solution in DMSO or using a formulation with solubilizing agents for your specific experimental needs.

Q3: How should I prepare **AZD-8055** for in vivo animal studies?

Due to its poor water solubility, **AZD-8055** requires specific formulations for oral administration in animal models. Common approaches include:

- Suspension in a vehicle: A frequently used method involves preparing a suspension in a sterile vehicle such as 0.5% hydroxypropylmethylcellulose (HPMC) with 0.1% polysorbate 80 (Tween 80).[\[3\]](#)[\[5\]](#)
- Solubilizing agents: Another effective method is to dissolve **AZD-8055** in a solution containing solubilizing agents. A common formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[6\]](#)[\[7\]](#) Another option is using sulfobutyl ether- β -cyclodextrin (SBE- β -CD).[\[6\]](#)[\[8\]](#) For example, a clear solution can be achieved at 50 mg/mL in 30% SBE- β -CD in saline, which may require ultrasonication and pH adjustment to 2 with HCl.[\[8\]](#)

Q4: What is the solubility of **AZD-8055** in common organic solvents?

AZD-8055 is soluble in several organic solvents. The approximate solubilities are provided in the table below. Please note that these values can vary slightly between different batches of the compound.

Quantitative Solubility Data

Solvent	Solubility (Concentration)	Solubility (mg/mL)	Reference
DMSO	~100 mM	~46.6 mg/mL	
DMSO	93 mg/mL (199.76 mM)	93 mg/mL	[9] [10]
DMSO	>10 mM	>4.66 mg/mL	[11]
Ethanol	~20 mM	~9.3 mg/mL	
Ethanol	3.5 mg/mL (7.51 mM)	3.5 mg/mL	[9]
Dimethyl Formamide	~10 mg/ml	10 mg/ml	[12]
Water	Insoluble	< 1 mg/mL	[7] [9] [13]

Note: The molecular weight of **AZD-8055** is 465.55 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 10 mM AZD-8055 Stock Solution in DMSO for In Vitro Use

Materials:

- **AZD-8055** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Weigh out the required amount of **AZD-8055** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.655 mg of **AZD-8055**.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM solution, add 1 mL of DMSO for every 4.655 mg of **AZD-8055**.
- Vortex the solution until the **AZD-8055** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.[\[11\]](#)
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. For long-term storage, it is recommended to store under an inert gas like nitrogen.[\[2\]](#)

Protocol 2: Preparation of an AZD-8055 Formulation for Oral Gavage in Mice

Materials:

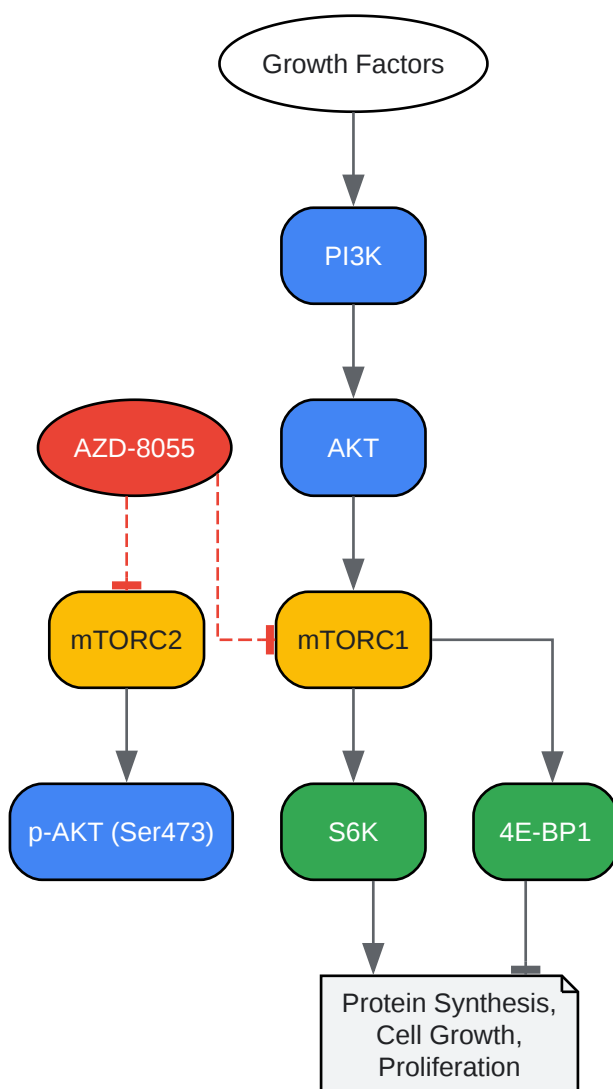
- **AZD-8055** powder
- DMSO
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure: This protocol is for a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[6\]](#)[\[7\]](#)

- Prepare a stock solution of **AZD-8055** in DMSO at a concentration higher than the final desired concentration in the formulation. For example, if the final desired concentration is 2.5 mg/mL, you can prepare a 25 mg/mL stock in DMSO.
- In a sterile tube, add the required volume of the **AZD-8055** DMSO stock solution. For 1 mL of the final formulation, this would be 100 μ L.
- Add 400 μ L of PEG300 to the tube and mix thoroughly by vortexing until the solution is clear.
- Add 50 μ L of Tween-80 and vortex again to ensure complete mixing.
- Finally, add 450 μ L of sterile saline to bring the total volume to 1 mL. Mix the solution thoroughly. The final solution should be clear.

Visualizations

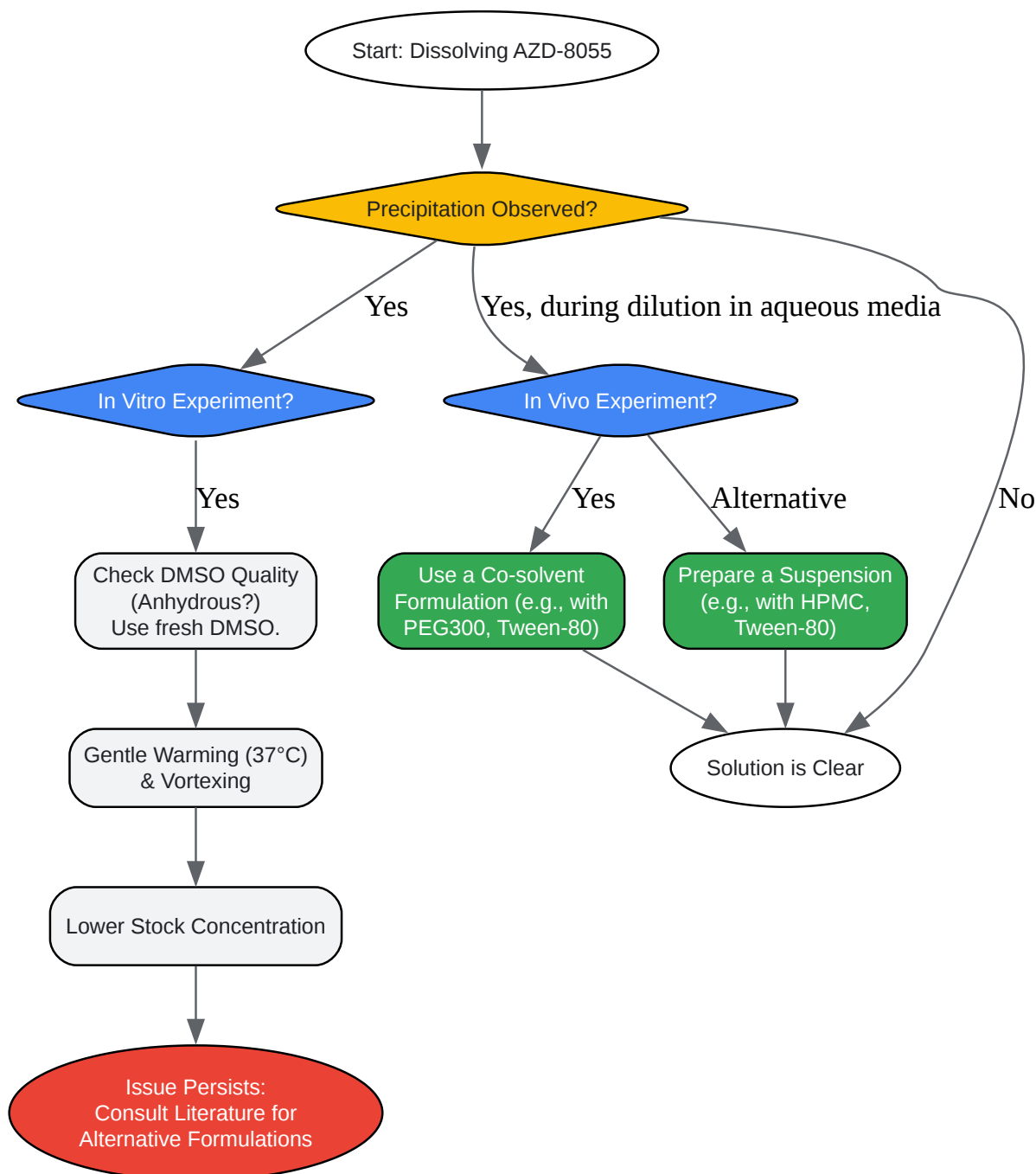
AZD-8055 Mechanism of Action: mTOR Signaling Pathway



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Caption: **AZD-8055** inhibits both mTORC1 and mTORC2 complexes.

Troubleshooting **AZD-8055** Solubility Issues



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Caption: A workflow for troubleshooting common **AZD-8055** solubility problems.

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- To cite this document: BenchChem. [AZD-8055 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683969#azd-8055-solubility-issues-and-solutions]

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